

3-Methoxyisoquinolin-1-amine: Structural Profiling and Synthetic Pathways

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Compound of Interest

Compound Name: 3-Methoxyisoquinolin-1-amine

Cat. No.: B13411316

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Executive Summary

3-Methoxyisoquinolin-1-amine (CAS: 80900-34-1) is a specialized heterocyclic building block characterized by an isoquinoline core substituted with an amino group at the C1 position and a methoxy group at the C3 position.[1][2][3] This substitution pattern imparts unique electronic properties, distinguishing it from the more common unsubstituted 1-aminoisoquinoline. It serves as a critical intermediate in medicinal chemistry, particularly in the design of kinase inhibitors and CNS-active agents where the 1-amino-isoquinoline motif functions as a high-affinity hinge-binding pharmacophore.

Chemical Identity and Structural Analysis[5][6]

Core Identifiers

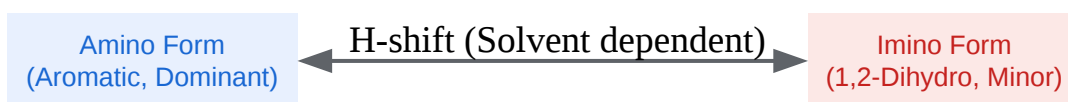
Property	Detail
IUPAC Name	3-Methoxyisoquinolin-1-amine
CAS Number	80900-34-1
Molecular Formula	C ₁₀ H ₁₀ N ₂ O
Molecular Weight	174.20 g/mol
SMILES	<chem>COC1=CC2=CC=CC=C2C(N)=N1</chem>
Key Isomer	Distinct from 1-methoxyisoquinolin-3-amine (CAS: 80900-33-0)

Electronic Structure and Tautomerism

The reactivity of **3-methoxyisoquinolin-1-amine** is defined by the interplay between the electron-donating methoxy group and the amidine-like system embedded in the heterocyclic ring.

- **Electronic Push-Pull:** The methoxy group at C3 acts as a

-donor (+M effect), increasing electron density within the pyridine ring. This enrichment stabilizes the C1-cation character in transition states but also modulates the basicity of the ring nitrogen (N2).
- **Tautomeric Equilibrium:** Like other 1-aminoisoquinolines, this compound exists in a tautomeric equilibrium between the amino form (aromatic) and the imino form (1-imino-1,2-dihydroisoquinoline).
 - **Dominant Form:** In solution and solid state, the amino tautomer is generally favored due to the preservation of aromaticity in the pyridine ring. However, the imino form becomes relevant in protic solvents or when binding to biological targets where it can serve as a hydrogen bond donor/acceptor pair.



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Figure 1. Tautomeric equilibrium between the amino and imino forms of **3-methoxyisoquinolin-1-amine**.

Physicochemical Properties

Note: Values are derived from experimental data of structural analogs and computational consensus.

Property	Value / Range	Context
LogP (Octanol/Water)	1.8 – 2.2	Moderately lipophilic; suitable for CNS penetration.
pKa (Ring N)	6.5 – 7.2	The methoxy group slightly increases basicity compared to unsubstituted 1-aminoisoquinoline (pKa ~6.2).
Solubility	Low in water; Soluble in DMSO, MeOH, DCM	Free base is lipophilic; HCl salts are water-soluble.
H-Bond Donors	1 (Exocyclic NH ₂)	Critical for ligand-protein interactions.
H-Bond Acceptors	3 (Ring N, Exocyclic N, OMe)	The N2 nitrogen is the primary acceptor.

Synthetic Methodologies

The synthesis of **3-methoxyisoquinolin-1-amine** requires navigating regioselectivity issues inherent to the isoquinoline ring. Two primary strategies are employed:

Strategy A: Nucleophilic Displacement (Preferred)

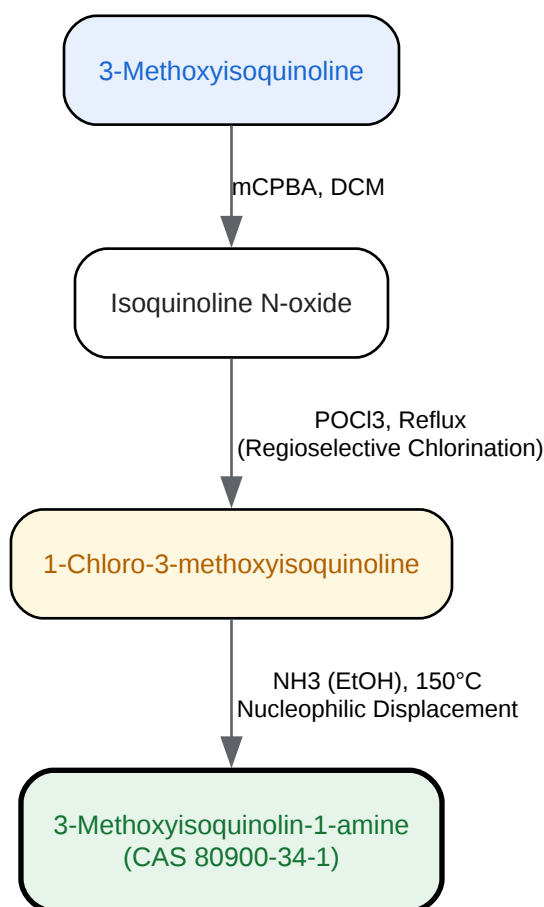
This route offers the highest regiocontrol. It proceeds via the intermediate 1-chloro-3-methoxyisoquinoline.

- Precursor Synthesis: 3-Methoxyisoquinoline is treated with an oxidizing agent to form the N-oxide, followed by chlorination with POCl_3 to yield 1-chloro-3-methoxyisoquinoline.
- Amination: The 1-chloro derivative undergoes nucleophilic aromatic substitution () with ammonia (in ethanol/sealed tube) or a protected amine equivalent (e.g., benzylamine, followed by deprotection).

Strategy B: Chichibabin Reaction (Direct Amination)

Direct amination of 3-methoxyisoquinoline using sodium amide (NaNH_2) in liquid ammonia.

- Risk: While C1 is the most electrophilic position, the C3-methoxy group can sterically hinder the approach or electronically deactivate the ring, leading to lower yields or C4-amination byproducts. This method is less common for 3-substituted derivatives.



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Figure 2. Step-wise synthesis via the 1-chloro intermediate, ensuring regiochemical purity.

Medicinal Chemistry Applications

Kinase Inhibition

The 1-aminoisoquinoline scaffold is a privileged structure in kinase drug discovery.

- **Hinge Binding:** The N2 (ring nitrogen) and the exocyclic NH₂ group form a donor-acceptor motif that mimics the adenine ring of ATP, allowing the molecule to anchor effectively into the kinase hinge region.
- **Selectivity:** The 3-methoxy group projects into the solvent-exposed region or a hydrophobic pocket (depending on the specific kinase), providing a vector for tuning selectivity against off-target kinases.

CNS Agents

Isoquinoline derivatives are historically significant in neuroscience (e.g., isoquinoline alkaloids). The 3-methoxy variant modifies the lipophilicity (LogP ~2.0) to an optimal range for blood-brain barrier (BBB) penetration, making it a viable scaffold for designing ligands for neurotransmitter receptors.

Safety and Handling Protocol

- **Hazard Classification:** Irritant (Skin/Eye/Respiratory).
- **Storage:** Hygroscopic. Store under inert atmosphere (Argon/Nitrogen) at -20°C to prevent oxidation of the amino group to nitro/nitroso derivatives.
- **Handling:** Use only in a chemical fume hood. Avoid contact with strong oxidizing agents.

References

- PubChem Compound Summary. (n.d.). **3-Methoxyisoquinolin-1-amine** (CAS 80900-34-1). [1][2][3] National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- ResearchGate. (2025). Reactions of 1- and 3-bromoisoquinoline with potassium amide.[4] Retrieved from [\[Link\]](#)

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Sources

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- 2. 80900-33-0|1-Methoxyisoquinolin-3-amine|BLD Pharm [bldpharm.com]
- 3. 1374652-73-9|3-Methoxyisoquinolin-5-amine|BLD Pharm [bldpharm.com]
- 4. researchgate.net [researchgate.net]
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